

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Ethylstyrene

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Compound of Interest

Compound Name: 2-Ethylstyrene

Cat. No.: B3423024

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For Immediate Reference: Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This guide provides critical, step-by-step procedures for the safe handling, storage, and disposal of **2-Ethylstyrene** in a laboratory setting. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

When handling **2-Ethylstyrene**, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, and eye contact.^[1] The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[1]	2-Ethylstyrene is harmful if inhaled and may cause respiratory irritation.[2]
Eye and Face Protection	Chemical safety goggles and a face shield.[1]	Protects against splashes and vapors that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Viton®, Silver Shield®/4H®). Consult manufacturer's data for compatibility.	Prevents skin irritation and absorption.
Body Protection	Lab coat, chemical-resistant apron, and closed-toe shoes.	Provides a barrier against accidental spills and splashes.

Operational Plan for Handling 2-Ethylstyrene

A systematic approach to handling **2-Ethylstyrene** from receipt to use is crucial for minimizing risks.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled.
- Transport the chemical in a secondary container to the designated storage area.

2. Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1]
- Keep the container tightly closed.[1]

- Store separately from oxidizing agents.[\[1\]](#)
- The recommended storage temperature is 2-8°C.

3. Handling and Use:

- All work with **2-Ethylstyrene** must be conducted in a certified chemical fume hood.
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- Avoid breathing vapors and contact with skin and eyes.
- Wash hands thoroughly after handling.

Disposal Plan for 2-Ethylstyrene Waste

Proper disposal of **2-Ethylstyrene** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect all **2-Ethylstyrene** waste, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed hazardous waste container.
- The container must be compatible with **2-Ethylstyrene**.

2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste" and the specific contents ("**2-Ethylstyrene** waste").
- Store the waste container in a designated satellite accumulation area, away from incompatible materials.

3. Disposal Procedure:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Do not dispose of **2-Ethylstyrene** down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

Quantitative Data Summary

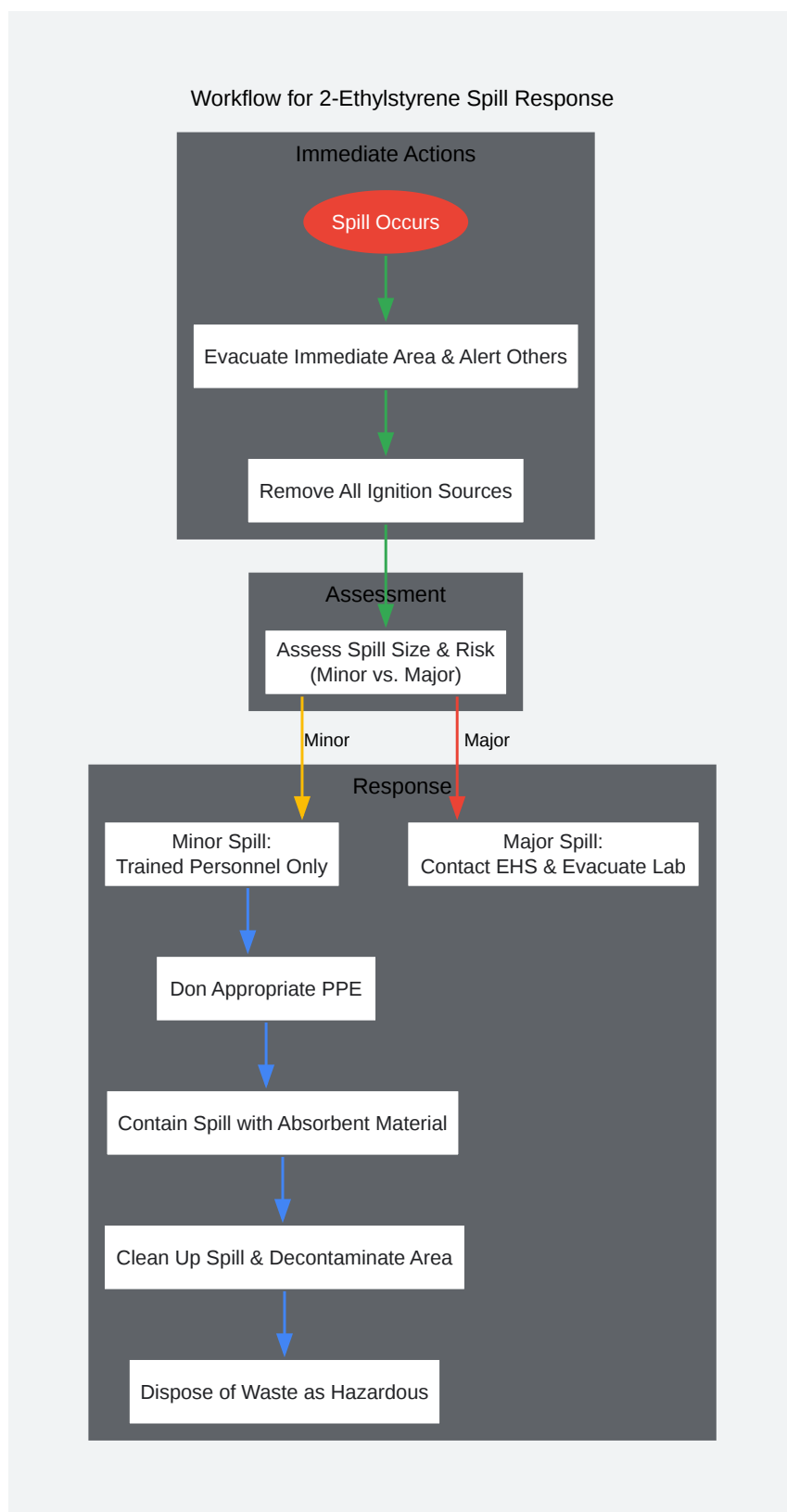
The following table provides key quantitative data for **2-Ethylstyrene** for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂	[3]
Molecular Weight	132.20 g/mol	[3]
Boiling Point	187 °C	[4]
Melting Point	-76 °C	[4]
Flash Point	57.1°C	[5]
Density	0.912 g/mL	[4]
OSHA PEL (Styrene)	100 ppm (8-hour TWA)	[6]
NIOSH REL (Styrene)	50 ppm (10-hour TWA)	[6]
ACGIH TLV (Styrene)	20 ppm (8-hour TWA)	[6]

Note: Specific occupational exposure limits for **2-Ethylstyrene** are not readily available. The limits for Styrene are provided as a conservative reference.

Emergency Workflow: 2-Ethylstyrene Spill

The following diagram outlines the immediate steps to take in the event of a **2-Ethylstyrene** spill.



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Workflow for **2-Ethylstyrene** Spill Response

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